

Technical Support Center: Enhancing the Bioavailability of 5-(2-Hydroxymethylphenyl)-2-methylphenol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	5-(2-Hydroxymethylphenyl)-2-methylphenol
CAS No.:	1261962-21-3
Cat. No.:	B6371026

[Get Quote](#)

Welcome to the technical support center dedicated to addressing the challenges in enhancing the oral bioavailability of **5-(2-Hydroxymethylphenyl)-2-methylphenol** and other structurally related phenolic compounds. This guide is designed for researchers, scientists, and drug development professionals, providing in-depth troubleshooting, frequently asked questions, and detailed experimental protocols. Our approach is grounded in scientific principles and field-proven insights to empower you to overcome common hurdles in your research.

PART 1: Foundational Troubleshooting and Initial Characterization

Low oral bioavailability is a frequent obstacle in the development of new chemical entities. For a phenolic compound like **5-(2-Hydroxymethylphenyl)-2-methylphenol**, the initial steps should focus on a thorough understanding of its physicochemical properties, as these will dictate the most effective enhancement strategies.

Frequently Asked Questions (FAQs): The Starting Point

Q1: My lead compound, **5-(2-Hydroxymethylphenyl)-2-methylphenol**, is exhibiting poor oral bioavailability. What are the first steps I should take?

A1: The first principle in troubleshooting is to identify the root cause. For many phenolic compounds, low bioavailability stems from poor aqueous solubility and/or extensive first-pass metabolism.^[1] A systematic approach to initial characterization is crucial.

- **Comprehensive Physicochemical Profiling:** Before attempting any advanced formulations, a complete profile of your compound is necessary. This includes determining its aqueous solubility at different pH values, its partition coefficient (LogP), and its acid dissociation constant (pKa). While specific data for **5-(2-Hydroxymethylphenyl)-2-methylphenol** is not readily available in public literature, its structure, containing both a phenol and a hydroxymethylphenyl group, suggests it is likely a lipophilic compound with poor water solubility.
- **Solid-State Characterization:** The crystalline form of a drug can significantly impact its solubility and dissolution rate.^[2] Techniques such as X-ray powder diffraction (XRPD) and differential scanning calorimetry (DSC) should be employed to identify the polymorphic form of your compound.
- **In Vitro Stability Assessment:** Evaluate the stability of **5-(2-Hydroxymethylphenyl)-2-methylphenol** in simulated gastric and intestinal fluids to determine if degradation in the gastrointestinal tract is a contributing factor to its low bioavailability.

Q2: How do I interpret the initial physicochemical data to guide my strategy?

A2: The data you collect will point you toward the most promising bioavailability enhancement strategies.

- **Low Aqueous Solubility:** If your compound has poor solubility (a common characteristic of phenolic compounds), you should consider strategies that increase its dissolution rate and maintain a supersaturated state in the gut. These include particle size reduction, formulation as an amorphous solid dispersion, or the use of lipid-based delivery systems.^{[2][3]}

- **High Lipophilicity (High LogP):** A high LogP value suggests that the compound is "greasy" and will have poor water solubility but potentially good membrane permeability. For such compounds, lipid-based formulations like Self-Emulsifying Drug Delivery Systems (SEDDS) are often highly effective.[\[4\]](#)[\[5\]](#)
- **Evidence of First-Pass Metabolism:** If in vitro metabolism studies (e.g., using liver microsomes) indicate rapid degradation, a prodrug approach could be beneficial.[\[6\]](#)[\[7\]](#)[\[8\]](#) By temporarily masking the phenolic hydroxyl groups, you can protect the molecule from premature metabolism.

PART 2: Advanced Formulation Strategies for Bioavailability Enhancement

Once you have a clear understanding of your compound's properties, you can explore a range of formulation strategies. Below are detailed guides for the most effective approaches for phenolic compounds like **5-(2-Hydroxymethylphenyl)-2-methylphenol**.

Strategy 1: Nanoparticle-Based Delivery Systems

Encapsulating your compound in nanoparticles can protect it from degradation, improve its solubility, and enhance its absorption.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Q: What are the main advantages of using nanoparticles for a compound like **5-(2-Hydroxymethylphenyl)-2-methylphenol**?

A: Nanoparticles offer several key benefits for phenolic compounds:

- **Increased Surface Area:** The small size of nanoparticles dramatically increases the surface area-to-volume ratio, leading to a faster dissolution rate.[\[3\]](#)
- **Protection from Degradation:** The nanoparticle matrix can shield the encapsulated compound from the harsh environment of the GI tract.
- **Enhanced Permeability and Retention (EPR) Effect:** In some cases, nanoparticles can exploit the EPR effect for targeted delivery, although this is more relevant for parenteral administration in oncology.

- Improved Physical and Chemical Stability: Encapsulation can improve the stability of the active compound.[3]

Q: Which type of nanoparticle is best suited for my compound?

A: For a lipophilic compound like **5-(2-Hydroxymethylphenyl)-2-methylphenol**, lipid-based nanoparticles are an excellent starting point.

- Solid Lipid Nanoparticles (SLNs): These are made from solid lipids and are well-suited for encapsulating hydrophobic drugs.[12] They offer good stability and the potential for controlled release.
- Polysaccharide-Based Nanoparticles: These can be prepared using methods like ionic gelation or antisolvent precipitation and are biocompatible and biodegradable.[9]

This protocol provides a general framework for encapsulating a hydrophobic compound like **5-(2-Hydroxymethylphenyl)-2-methylphenol** in chitosan nanoparticles.

Materials:

- **5-(2-Hydroxymethylphenyl)-2-methylphenol**
- Chitosan (low molecular weight)
- Sodium tripolyphosphate (TPP)
- Acetic acid
- Ethanol (or another suitable organic solvent for the compound)
- Purified water

Procedure:

- Prepare Chitosan Solution: Dissolve chitosan in a 1% (v/v) acetic acid solution to a final concentration of 1 mg/mL. Stir overnight at room temperature to ensure complete dissolution.

- Prepare TPP Solution: Dissolve TPP in purified water to a final concentration of 1 mg/mL.
- Dissolve the Active Compound: Dissolve **5-(2-Hydroxymethylphenyl)-2-methylphenol** in a minimal amount of ethanol.
- Form Nanoparticles:
 - Add the ethanolic solution of your compound to the chitosan solution under constant magnetic stirring.
 - To this mixture, add the TPP solution dropwise.
 - The formation of nanoparticles will be indicated by the appearance of opalescence.
 - Continue stirring for 30 minutes at room temperature.
- Isolate and Purify Nanoparticles:
 - Centrifuge the nanoparticle suspension at 15,000 rpm for 30 minutes.
 - Discard the supernatant and resuspend the nanoparticle pellet in purified water.
 - Repeat the centrifugation and resuspension step twice to remove any unencapsulated compound and excess reagents.
- Lyophilization (Optional): For long-term storage, the purified nanoparticle suspension can be lyophilized.

Issue	Potential Cause	Troubleshooting Steps
Large particle size or high polydispersity index (PDI)	- Inappropriate chitosan to TPP ratio- Stirring speed too low- Concentration of reagents too high	- Optimize the ratio of chitosan to TPP.- Increase the stirring speed during nanoparticle formation.- Try more dilute solutions of chitosan and TPP.
Low encapsulation efficiency	- Poor solubility of the compound in the chitosan solution- Compound leakage during purification	- Increase the amount of organic solvent used to dissolve the compound.- Reduce the number of washing steps during purification.
Nanoparticle aggregation	- Insufficient surface charge	- Ensure the pH of the chitosan solution is sufficiently low to maintain a positive charge.- Consider adding a steric stabilizer like PEG.

Strategy 2: Prodrug Approach

A prodrug is a pharmacologically inactive derivative of a parent drug molecule that undergoes biotransformation in the body to release the active drug.^{[7][8]} For phenolic compounds, this strategy is particularly useful for masking the reactive hydroxyl groups to prevent first-pass metabolism.^{[6][13]}

Q: How does a prodrug of **5-(2-Hydroxymethylphenyl)-2-methylphenol** improve its bioavailability?

A: A prodrug can improve bioavailability in several ways:

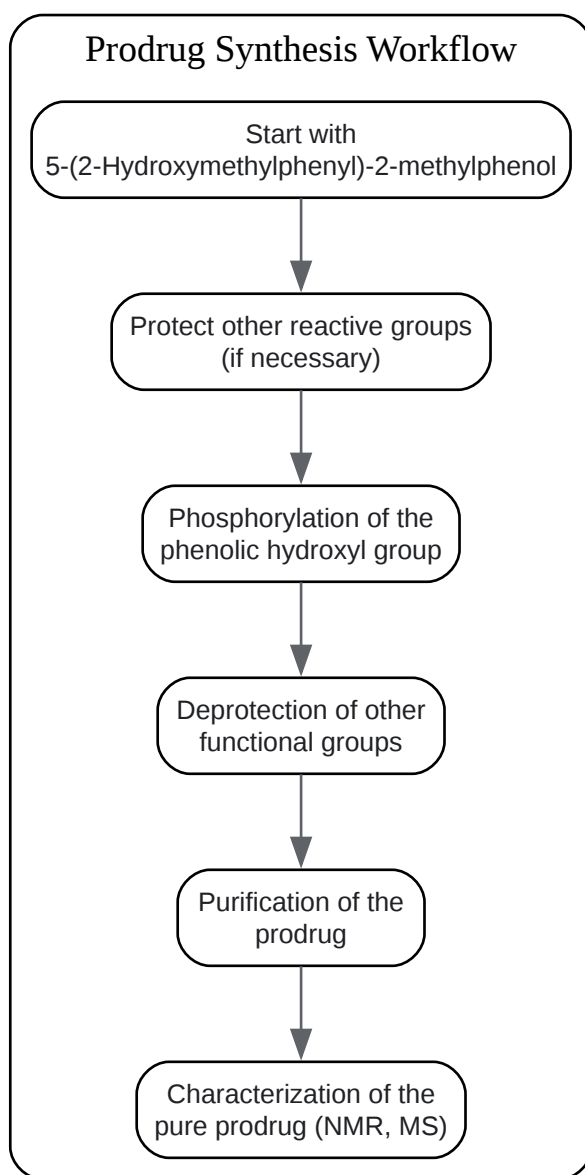
- **Increased Aqueous Solubility:** By attaching a polar promoiety (e.g., a phosphate or an amino acid), the water solubility of the compound can be significantly increased.
- **Enhanced Permeability:** Conversely, attaching a lipophilic promoiety can enhance membrane permeability.

- Protection from First-Pass Metabolism: Masking the phenolic hydroxyl groups can prevent their conjugation (e.g., glucuronidation or sulfation) in the gut wall and liver, allowing more of the parent drug to reach systemic circulation.^[7]

Q: What are some common prodrug strategies for phenolic compounds?

A: Common prodrugs for phenols involve the formation of esters, carbonates, carbamates, or phosphates at the hydroxyl group.^[7] The choice of promoiety will depend on the desired properties and the enzymes available for cleavage at the target site.

The synthesis of a prodrug is a chemical process that requires expertise in organic synthesis. The following is a conceptual workflow for the synthesis of a phosphate ester prodrug of **5-(2-Hydroxymethylphenyl)-2-methylphenol**.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis of a phosphate ester prodrug.

Issue	Potential Cause	Troubleshooting Steps
Low conversion to the active drug in vivo	- Prodrug is too stable and not cleaved by enzymes- Prodrug is eliminated before it can be converted	- Design a different promoiety with different cleavage kinetics.- Investigate the metabolic stability of the prodrug itself.
Poor prodrug stability in formulation	- The prodrug is chemically unstable at the formulation pH or temperature	- Adjust the pH and storage conditions of the formulation.- Consider a more stable promoiety.

Strategy 3: Self-Emulsifying Drug Delivery Systems (SEDDS)

SEDDS are isotropic mixtures of oils, surfactants, and co-surfactants that spontaneously form a fine oil-in-water emulsion upon gentle agitation in an aqueous medium, such as the gastrointestinal fluids.[\[4\]](#)[\[5\]](#)[\[14\]](#)[\[15\]](#) This is a highly effective strategy for lipophilic drugs.[\[4\]](#)[\[5\]](#)

Q: Why are SEDDS a good choice for **5-(2-Hydroxymethylphenyl)-2-methylphenol**?

A: Given its likely lipophilic nature, **5-(2-Hydroxymethylphenyl)-2-methylphenol** is an excellent candidate for a SEDDS formulation.

- **Maintains the Drug in a Solubilized State:** The drug is dissolved in the lipidic formulation, bypassing the dissolution step in the GI tract, which is often the rate-limiting step for absorption of poorly soluble drugs.[\[14\]](#)
- **Enhances Absorption:** The small droplet size of the resulting emulsion provides a large surface area for drug absorption. The surfactants in the formulation can also enhance membrane permeability.[\[5\]](#)

Q: How do I select the components for my SEDDS formulation?

A: The selection of oils, surfactants, and co-surfactants is critical for a successful SEDDS formulation.

- **Oil Phase:** The oil phase should have high solubilizing capacity for your drug. Common choices include medium-chain triglycerides (e.g., Capryol 90) and long-chain triglycerides (e.g., soybean oil).
- **Surfactant:** The surfactant is crucial for the spontaneous emulsification. High HLB (hydrophilic-lipophilic balance) surfactants like Tween 80 or Cremophor EL are often used.
- **Co-surfactant:** A co-surfactant, such as Transcutol or propylene glycol, helps to reduce the interfacial tension and improve the flexibility of the surfactant film.

Materials:

- **5-(2-Hydroxymethylphenyl)-2-methylphenol**
- Oil (e.g., Capryol 90)
- Surfactant (e.g., Tween 80)
- Co-surfactant (e.g., Transcutol HP)

Procedure:

- **Solubility Studies:** Determine the solubility of your compound in a range of oils, surfactants, and co-surfactants to identify the best excipients.
- **Construct a Ternary Phase Diagram:**
 - Prepare a series of formulations with varying ratios of oil, surfactant, and co-surfactant.
 - For each formulation, add a small amount to water and observe the emulsification process.
 - Map the regions of good and poor emulsification on a ternary phase diagram to identify the optimal composition range.
- **Prepare the Drug-Loaded SEDDS:**
 - Based on the phase diagram, select an optimal ratio of oil, surfactant, and co-surfactant.

- Accurately weigh the components and mix them until a clear, homogenous solution is formed.
- Add the **5-(2-Hydroxymethylphenyl)-2-methylphenol** to the mixture and stir until it is completely dissolved.
- Characterization of the SEDDS:
 - Droplet Size Analysis: Dilute the SEDDS in water and measure the droplet size and polydispersity index (PDI) using a dynamic light scattering (DLS) instrument.
 - Self-Emulsification Time: Measure the time it takes for the SEDDS to form a homogenous emulsion in water with gentle agitation.
 - In Vitro Dissolution: Perform dissolution studies in simulated gastric and intestinal fluids to assess the drug release profile.

Issue	Potential Cause	Troubleshooting Steps
Poor emulsification or phase separation	- Inappropriate ratio of oil, surfactant, and co-surfactant- Low HLB of the surfactant system	- Re-evaluate the ternary phase diagram to find a more stable region.- Use a higher HLB surfactant or a combination of surfactants.
Drug precipitation upon dilution	- The drug is not sufficiently soluble in the oil phase- The formulation cannot maintain the drug in a supersaturated state	- Choose an oil with higher solubilizing capacity for your drug.- Add a polymeric precipitation inhibitor to the formulation.

PART 3: In Vitro and In Vivo Evaluation of Formulations

After developing your formulations, the next step is to evaluate their performance. In vitro models provide a rapid and cost-effective way to screen formulations before moving on to more complex and expensive in vivo studies.

In Vitro Permeability Assessment: The Caco-2 Cell Model

The Caco-2 cell line, derived from human colon adenocarcinoma, is a widely used in vitro model for predicting human intestinal drug absorption.^{[16][17]} When cultured on permeable supports, these cells differentiate to form a monolayer that mimics the intestinal epithelium.

Q: What information can I get from a Caco-2 permeability assay?

A: This assay provides the apparent permeability coefficient (P_{app}), which is a measure of the rate at which a compound crosses the Caco-2 cell monolayer.^[17] This can be used to:

- Rank order your different formulations in terms of their ability to enhance the transport of your compound.
- Predict the in vivo absorption of your compound. A high P_{app} value generally correlates with good oral absorption.^[17]
- Investigate the mechanism of transport (e.g., passive diffusion vs. active transport).

Q: How do I interpret the P_{app} values?

A: Generally, P_{app} values are categorized as follows:

- P_{app} < 1 x 10⁻⁶ cm/s: Low permeability
- 1 x 10⁻⁶ cm/s < P_{app} < 10 x 10⁻⁶ cm/s: Moderate permeability
- P_{app} > 10 x 10⁻⁶ cm/s: High permeability

Materials:

- Caco-2 cells
- Permeable cell culture inserts (e.g., Transwell®)
- Cell culture medium (e.g., DMEM with FBS, non-essential amino acids, and penicillin-streptomycin)

- Hanks' Balanced Salt Solution (HBSS)
- Your formulated **5-(2-Hydroxymethylphenyl)-2-methylphenol**
- Analytical method for quantifying your compound (e.g., LC-MS/MS)

Procedure:

- Cell Seeding and Culture:
 - Seed Caco-2 cells onto the apical side of the permeable inserts at an appropriate density.
 - Culture the cells for 21-25 days, changing the medium every 2-3 days, to allow them to differentiate and form a confluent monolayer.
- Monolayer Integrity Test: Before the experiment, assess the integrity of the cell monolayer by measuring the transepithelial electrical resistance (TEER) or by measuring the permeability of a fluorescent marker like Lucifer yellow.
- Permeability Experiment:
 - Wash the cell monolayers with pre-warmed HBSS.
 - Add your formulated compound to the apical (donor) chamber.
 - At predetermined time points (e.g., 30, 60, 90, and 120 minutes), take samples from the basolateral (receiver) chamber.
 - At the end of the experiment, take a sample from the apical chamber.
- Sample Analysis: Quantify the concentration of your compound in all the samples using a validated analytical method.
- Calculate Papp: The apparent permeability coefficient is calculated using the following equation:
 - $P_{app} = (dQ/dt) / (A * C_0)$

- Where dQ/dt is the rate of drug appearance in the receiver chamber, A is the surface area of the insert, and C_0 is the initial concentration in the donor chamber.

Issue	Potential Cause	Troubleshooting Steps
Low TEER values or high Lucifer yellow permeability	- The cell monolayer is not confluent or has been damaged	- Ensure proper cell seeding density and culture conditions.- Handle the inserts carefully to avoid damaging the monolayer.
High variability in Papp values	- Inconsistent cell culture- Analytical variability	- Standardize your cell culture and experimental procedures.- Ensure your analytical method is validated and robust.
Low recovery of the compound	- The compound is binding to the plastic of the inserts or being metabolized by the cells	- Use low-binding plates.- Analyze the cell lysate at the end of the experiment to quantify intracellular compound.

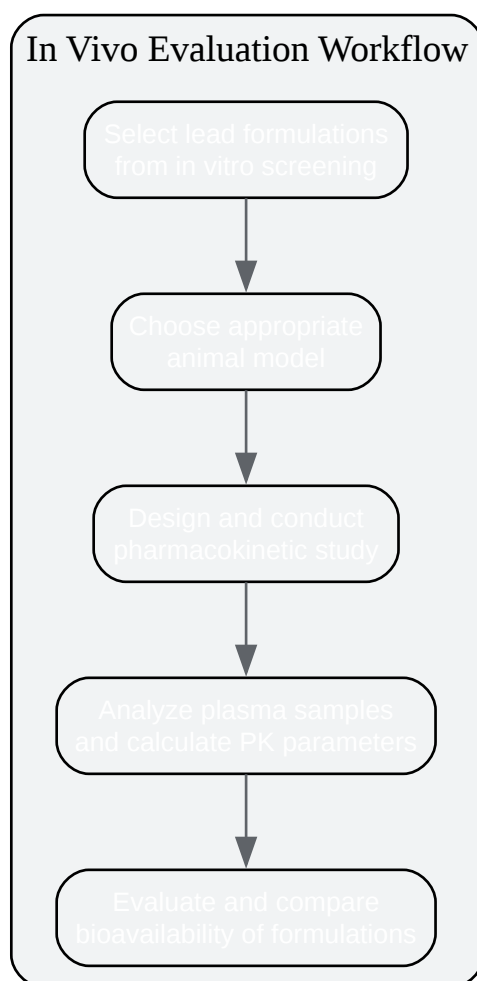
PART 4: Moving Forward to In Vivo Studies

While in vitro models are invaluable for screening, in vivo studies in animal models are ultimately required to confirm the bioavailability of your formulations.

Key Considerations for In Vivo Studies

- **Animal Model Selection:** The choice of animal model (e.g., rat, mouse, dog) will depend on various factors, including the metabolic profile of the compound and the relevance of the model to human physiology.
- **Pharmacokinetic (PK) Study Design:** A well-designed PK study will allow you to determine key parameters such as C_{max} (maximum plasma concentration), T_{max} (time to reach C_{max}), and AUC (area under the curve), which is a measure of total drug exposure.

- Dose and Formulation Administration: The dose and method of administration should be carefully considered and consistent across all animals.
- Ethical Considerations: All animal studies must be conducted in accordance with ethical guidelines and approved by an Institutional Animal Care and Use Committee (IACUC).



[Click to download full resolution via product page](#)

Caption: A simplified workflow for in vivo evaluation of formulations.

By following the systematic approach outlined in this guide, from initial characterization and troubleshooting to advanced formulation and evaluation, you will be well-equipped to enhance the bioavailability of **5-(2-Hydroxymethylphenyl)-2-methylphenol** and other challenging phenolic compounds in your drug discovery and development pipeline.

References

- Hu, L., Zhou, S., Zhang, X., Shi, C., Zhang, Y., & Chen, X. (2025). Protocol for the Preparation of Polyphenols-Polysaccharide Nanoparticles. CoLab.
- BenchChem. (2025). Technical Support Center: Improving Bioavailability of Poorly Soluble Compounds.
- ResearchGate. (n.d.). Synthesis of Phosphoramidate Prodrugs of Phenolic Natural Products and Drugs by Ester Exchange.
- PubMed. (n.d.). A prodrug approach to increasing the oral potency of a phenolic drug. 1. Synthesis, characterization, and stability of an O-(imidomethyl)
- PubMed. (n.d.). Prodrug design of phenolic drugs.
- Scite.ai. (n.d.). Prodrug Design of Phenolic Drugs.
- Revista Fitos. (n.d.). Bioavailability of phenolic compounds: a major challenge for drug development?
- OAText. (n.d.).
- Chemsrvc. (2025). 2-(hydroxymethyl)-5-methyl-phenol.
- PMC. (2020).
- Pharma Excipients. (2020).
- WuXi AppTec DMPK. (2024). Self-Emulsifying Drug Delivery System (SEDDS): Enhancing the Oral Absorption of Lipophilic Compounds.
- Pharma Excipients. (2015). Self-Emulsifying Drug Delivery Systems (SEDDS) in Pharmaceutical Development.
- ResearchGate. (n.d.). Cyclodextrin-assisted Extraction of Phenolic Compounds: Current Research and Future Prospects.
- ijpcbs. (n.d.). SELF EMULSIFYING DRUG DELIVERY SYSTEM (SEDDS): A METHOD FOR BIOAVAILABILITY ENHANCEMENT.
- PMC. (n.d.).
- PubChem. (n.d.). 5-(2-Hydroxypropan-2-yl)-2-methylphenol.
- MDPI. (2024). Phenolic Acid- β -Cyclodextrin Complexation Study to Mask Bitterness in Wheat Bran: A Machine Learning-Based QSAR Study.
- MDPI. (2025). Self-Emulsifying Drug Delivery Systems (SEDDS)
- IntechOpen. (2019). Self-Emulsifying Drug Delivery Systems: Easy to Prepare Multifunctional Vectors for Efficient Oral Delivery.
- Frontiers. (n.d.). Valorization of polyphenolic compounds from food industry by-products for application in polysaccharide-based nanoparticles.
- ResearchGate. (2023).
- IJCRT.org. (2025). Bioavailability Enhancement Techniques For Poorly Soluble Drug.

- PMC. (n.d.). Bioavailability Enhancement Techniques for Poorly Aqueous Soluble Drugs and Therapeutics.
- Solving Low Solubility Challenges to Optimize Drug Delivery Platforms. (2023). BIOAVAILABILITY ENHANCEMENT.
- Ascendia Pharmaceutical Solutions. (2021). 4 Factors Affecting Solubility of Drugs.
- PMC - NIH. (n.d.). Preparation and Properties of Cyclodextrin Inclusion Complexes of Hyperoside.
- EURL ECVAM - TSAR - European Union. (2013). DB-ALM Protocol n° 142 : Permeability Assay on Caco-2 Cells.
- PubChem. (n.d.). 5-(2-Hydroxyethylamino)-2-methylphenol.
- PubChem. (n.d.). 2-(Hydroxymethyl)-5-methylphenol.
- EURL ECVAM - TSAR - European Union. (n.d.). In vitro Caco-2 permeability.
- ResearchGate. (2026).
- PMC. (2022). Formation and Identification of a 5-(Hydroxymethyl)-2-Furfural-Zingerone Condensate and Its Cytotoxicity in Caco-2 Cells.
- Organic Syntheses Procedure. (n.d.). n-(2,4-diformyl-5-hydroxyphenyl)acetamide.
- ResearchGate. (n.d.).
- RUN. (2022). SYNTHESIS AND EVALUATION OF PHENOLIC METABOLITES AND ANALOGUES.
- Preprints.org. (2024).
- NIST WebBook. (n.d.). 2-Methoxy-5-methylphenol.
- ResearchGate. (2015).
- Cheméo. (n.d.). Chemical Properties of 2-Methoxy-5-methylphenol (CAS 1195-09-1).
- Semantic Scholar. (n.d.).
- MDPI. (n.d.). Synthesis of 5-Acetoxymethyl- and 5-Hydroxymethyl-2-vinyl-furan.
- MilliporeSigma. (n.d.). 2-Hydroxymethyl-5-methyl-phenol.
- MedChemExpress. (n.d.). 2-Ethyl-5-methylphenol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-\(Hydroxymethyl\)-5-methylphenol | C8H10O2 | CID 345539 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- 2. ijcrt.org [ijcrt.org]
- 3. Bioavailability Enhancement Techniques for Poorly Aqueous Soluble Drugs and Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Self-Emulsifying Drug Delivery System (SEDDS): Enhancing the Oral Absorption of Lipophilic Compounds - WuXi AppTec DMPK [dmpk.service.wuxiapptec.com]
- 5. pharmaexcipients.com [pharmaexcipients.com]
- 6. researchgate.net [researchgate.net]
- 7. Prodrug design of phenolic drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. scite.ai [scite.ai]
- 9. Protocol for the Preparation of Polyphenols-Polysaccharide Nanoparticles | CoLab [colab.ws]
- 10. Research progress of polyphenols in nanoformulations for antibacterial application - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Frontiers | Valorization of polyphenolic compounds from food industry by-products for application in polysaccharide-based nanoparticles [frontiersin.org]
- 12. pharmaexcipients.com [pharmaexcipients.com]
- 13. A prodrug approach to increasing the oral potency of a phenolic drug. 1. Synthesis, characterization, and stability of an O-(imidomethyl) derivative of 17 beta-estradiol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. ijpcbs.com [ijpcbs.com]
- 15. Self-Emulsifying Drug Delivery Systems: Easy to Prepare Multifunctional Vectors for Efficient Oral Delivery | IntechOpen [intechopen.com]
- 16. jeodpp.jrc.ec.europa.eu [jeodpp.jrc.ec.europa.eu]
- 17. In vitro Caco-2 permeability | EURL ECVAM - TSAR [tsar.jrc.ec.europa.eu]
- To cite this document: BenchChem. [Technical Support Center: Enhancing the Bioavailability of 5-(2-Hydroxymethylphenyl)-2-methylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6371026/docs#technical-support-center-enhancing-the-bioavailability-of-5-2-hydroxymethylphenyl-2-methylphenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)